

2,4-Diaminophenol dihydrochloride molecular weight and chemical formula

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Compound of Interest

Compound Name: 2,4-Diaminophenol
dihydrochloride

Cat. No.: B048997

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An In-depth Guide to 2,4-Diaminophenol Dihydrochloride

For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This document provides a detailed overview of **2,4-Diaminophenol dihydrochloride**, focusing on its fundamental chemical properties.

Core Chemical Data

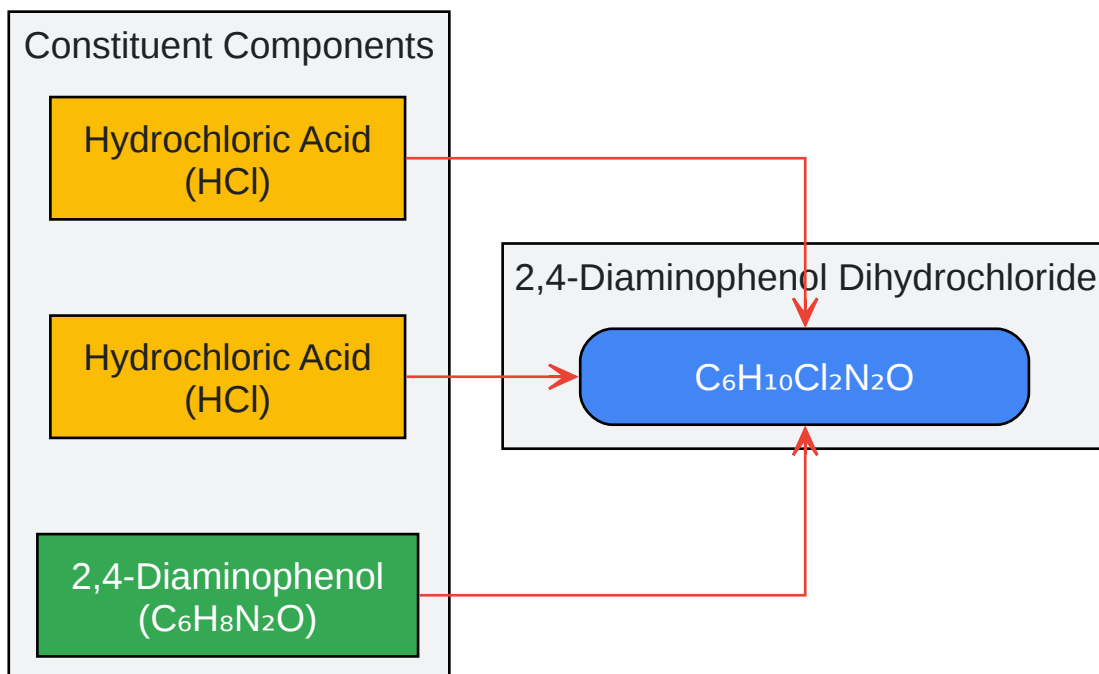
2,4-Diaminophenol dihydrochloride is a salt form of 2,4-Diaminophenol. The addition of two hydrochloride moieties significantly impacts its molecular weight and chemical formula. The following table summarizes these key quantitative data points.

Property	Value	Citations
Molecular Weight	197.06 g/mol	[1][2][3][4]
	197.07 g/mol	[5]
Chemical Formula	C ₆ H ₁₀ Cl ₂ N ₂ O	[2][4][6]
	(H ₂ N) ₂ C ₆ H ₃ OH·2HCl	[7]
	C ₆ H ₈ N ₂ O·2HCl	[1]

Structural Representation

To visualize the relationship between the parent molecule and its dihydrochloride salt, the following diagram illustrates the constituent parts of **2,4-Diaminophenol dihydrochloride**.

Logical Relationship of 2,4-Diaminophenol Dihydrochloride Components



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Components of **2,4-Diaminophenol dihydrochloride**.

This technical guide serves as a foundational resource. For experimental applications, it is recommended to consult peer-reviewed literature and safety data sheets for comprehensive protocols and handling procedures.

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References

- 1. scbt.com [scbt.com]
- 2. 2,4-Diaminophenol dihydrochloride, 98% | Fisher Scientific [fishersci.ca]
- 3. 2,4-Diaminophenol dihydrochloride; CAS : 137-09-7 - Career Henan Chemical Co. [coreychem.com]
- 4. 137-09-7|2,4-Diaminophenol dihydrochloride|BLD Pharm [bldpharm.com]
- 5. View Attachment [cir-reports.cir-safety.org]
- 6. A17697.14 [thermofisher.com]
- 7. 2,4-Diaminophenol dihydrochloride, 98% 137-09-7 India [ottokemi.com]
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